

2-Methyl 4-benzyloxybenzaldehyde safety and handling

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Compound of Interest

Compound Name:	2-Methyl 4-benzyloxybenzaldehyde
Cat. No.:	B026560

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An In-depth Technical Guide to the Safety and Handling of 2-Methyl-4-benzyloxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for 2-Methyl-4-benzyloxybenzaldehyde (CAS No. 101093-56-5). The content is intended for use by trained professionals in a laboratory or research setting.

Chemical Identification and Properties

2-Methyl-4-benzyloxybenzaldehyde is an aromatic aldehyde.[\[1\]](#)[\[2\]](#) Its benzaldehyde moiety makes it a useful intermediate in organic synthesis, particularly for pharmaceuticals and agrochemicals.[\[1\]](#)[\[2\]](#)

Property	Value	Source
CAS Number	101093-56-5	[3]
Molecular Formula	C15H14O2	[3]
Molecular Weight	226.27 g/mol	[3]
Appearance	Pale yellow to light brown solid	[1]
Solubility	Soluble in organic solvents such as ethanol and dichloromethane.	[1]
Synonyms	4-Benzyl-2-methylbenzaldehyde, 2-Methyl-4-(phenylmethoxy)benzaldehyde	[1] [2] [3]

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 2-Methyl-4-benzylbenzaldehyde is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	H335: May cause respiratory irritation

Source:[\[3\]](#)

GHS Pictogram:



Signal Word: Warning

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.[\[4\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[\[5\]](#)
- Respiratory Protection: If dusts are generated and ventilation is inadequate, use a NIOSH-approved respirator.

Handling Procedures:

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid formation of dust and aerosols.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

Storage:

- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Keep container tightly closed.[\[5\]](#) The compound may be sensitive to light and moisture.[\[1\]\[2\]](#)

First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [4]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [4][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE.[\[4\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[\[4\]](#)

Experimental Protocols for Hazard Assessment

While specific toxicological studies for 2-Methyl-4-benzyloxybenzaldehyde are not readily available, the following standard OECD guidelines would be used to assess its hazards.

Acute Oral Toxicity (OECD Guideline 423)

This method determines the acute oral toxicity of a substance.[\[6\]](#)

- Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step determines the next dose level.[\[6\]](#)

- Animal Model: Typically, rodents (e.g., rats or mice) of a single sex (usually females) are used.[6]
- Procedure: The substance is administered orally at one of the defined dose levels (e.g., 5, 50, 300, 2000 mg/kg). Animals are observed for signs of toxicity and mortality for up to 14 days.[7]
- Endpoint: The test allows for the classification of the substance into a GHS category based on the observed toxicity.[1]

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD Guideline 439)

This in vitro method assesses the potential of a substance to cause skin irritation.[8][9][10][11]

- Principle: The test uses a reconstructed human epidermis model, which mimics the properties of the upper layers of human skin.[9][11]
- Procedure: The test chemical is applied topically to the tissue surface. After a defined exposure period, the chemical is removed, and the tissue is incubated.[9]
- Endpoint: Cell viability is measured, typically by the MTT assay. A reduction in viability below a certain threshold (e.g., 50%) indicates that the substance is a skin irritant.[8][9]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.[12]

- Principle: The test substance is instilled into the conjunctival sac of one eye of an animal, with the other eye serving as a control.[12]
- Animal Model: Albino rabbits are the preferred species.[12]
- Procedure: The eyes are examined for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at specific intervals after instillation.[12]
- Endpoint: The severity and reversibility of the ocular lesions are scored to classify the substance's irritation potential.[12]

Potential Biological Activity and Signaling Pathways

While the specific biological activity of 2-Methyl-4-benzyloxybenzaldehyde is not extensively documented, structurally similar compounds have shown interesting pharmacological properties. For instance, derivatives of 2-(BenzylOxy)-4-fluorobenzaldehyde have been investigated as inhibitors of aldehyde dehydrogenase (ALDH), particularly the ALDH1A3 isoform, which is implicated in cancer stem cells and chemoresistance.[\[13\]](#)

BenzylOxybenzaldehyde derivatives can act as inhibitors of this enzyme, thus interfering with the conversion of retinal to retinoic acid, a key signaling molecule.

Below is a conceptual diagram of a chemical handler's workflow when dealing with a potentially hazardous substance like 2-Methyl-4-benzyloxybenzaldehyde.

Chemical Handling Workflow

Preparation

Review SDS and Hazard Information

Don Appropriate PPE
(Goggles, Gloves, Lab Coat)

Prepare Work Area
(Fume Hood, Spill Kit)

Handling

Weigh/Measure Chemical
in Ventilated Enclosure

Perform Experiment

Post-Experiment

Decontaminate Work Area

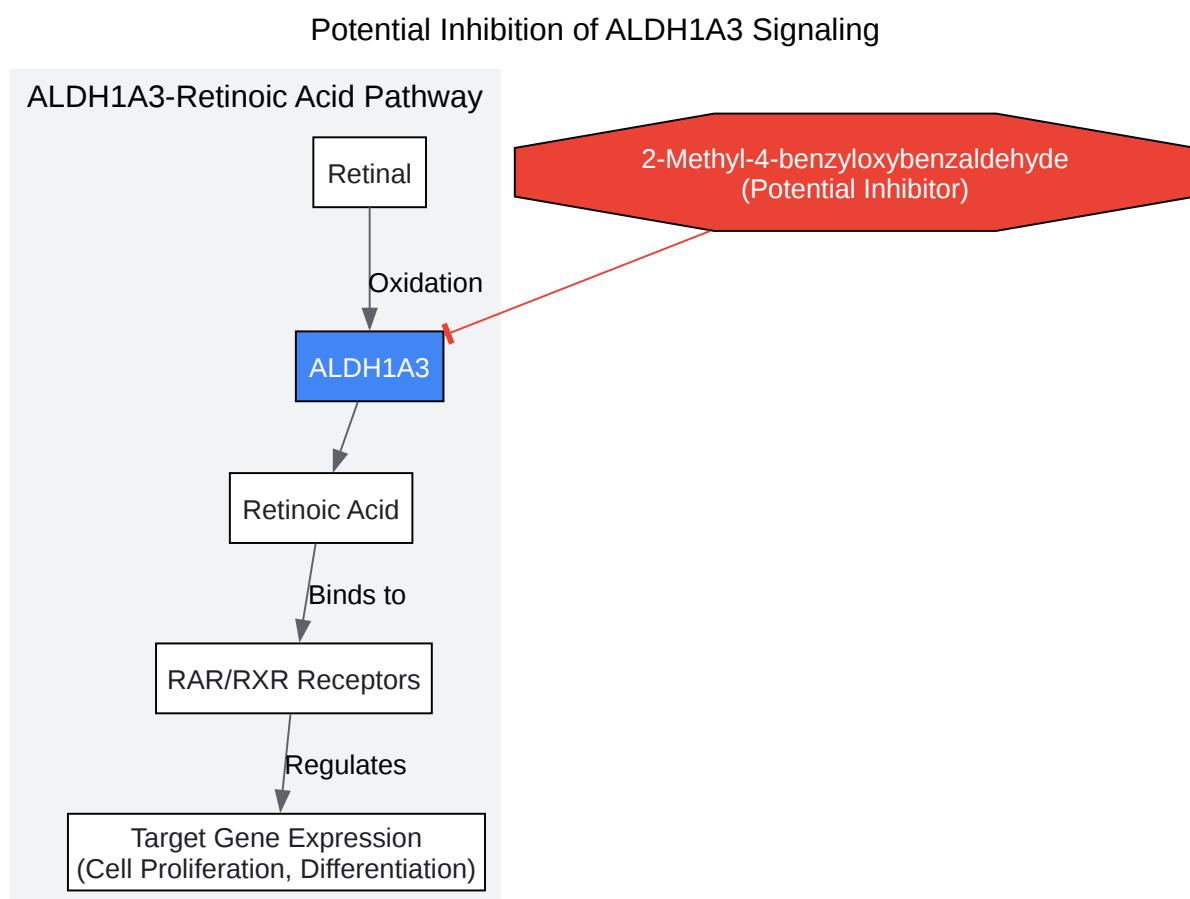
Dispose of Waste
(Follow Institutional Guidelines)

Remove PPE and Wash Hands

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Caption: A generalized workflow for safely handling chemical substances in a laboratory setting.

The following diagram illustrates the potential inhibition of the ALDH1A3 signaling pathway, based on the activity of structurally similar compounds.



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Caption: A diagram showing the potential mechanism of ALDH1A3 inhibition by 2-Methyl-4-benzoyloxybenzaldehyde.

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